

Application Notes & Protocols for Pentryl

Detonation Velocity Measurement

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentryl

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Audience: Researchers, Scientists, and Energetic Materials Professionals

Introduction

Pentryl (2,4,6-Trinitrophenylnitraminoethyl nitrate) is a high explosive material known for its significant power and sensitivity.[1][2] Accurate determination of its detonation velocity is crucial for characterizing its performance, ensuring safety, and for the validation of hydrodynamic codes used in modeling detonation phenomena. The velocity of detonation (VOD) is the speed at which a detonation wave propagates through an explosive and is a primary indicator of its energy release rate and brisance.[3][4]

These application notes provide a detailed overview of the experimental setup and protocols for measuring the detonation velocity of **Pentryl**, with a focus on the high-speed optical imaging method.

Overview of Measurement Techniques

Several methods are available for measuring the detonation velocity of explosives, each with its own advantages and complexities.[4][5]

- **Electrical Methods:** These techniques utilize probes or wires placed within the explosive charge at known distances.[5] As the detonation front passes, it triggers the sensors (e.g., by creating a short circuit), and the time interval between these triggers is recorded to calculate the velocity.[6]

- **Optical Fiber Methods:** This modern technique uses optical fibers embedded in or placed alongside the explosive.[1][7] The intense light or shock from the detonation front alters the properties of the fiber, and this change is recorded by a photodetector or streak camera to provide a continuous or point-wise velocity measurement.[2] Chirped Fiber Bragg Grating (CFBG) sensors are a particularly advanced version of this method, allowing for continuous velocity measurement along the fiber's length.[2]
- **High-Speed Photography:** This is a direct, non-invasive optical method where the detonation event is recorded with a high-speed framing or streak camera.[8] By analyzing the sequence of images and knowing the precise time between frames, the propagation of the detonation front can be measured.[9] This method is attractive due to its relative simplicity and the wealth of qualitative and quantitative data it can provide.[6]

This document will focus on the High-Speed Photography method due to its widespread use and the clarity of the data it produces.

Quantitative Data Summary

The following table summarizes key properties of **Pentryl** and provides a comparison with other common secondary explosives, Tetryl and PETN. Detonation velocity is highly dependent on the explosive's density and confinement.[3]

Property	Pentryl	Tetryl	PETN
Chemical Formula	$C_8H_6N_6O_{11}$ [10]	$C_7H_5N_5O_8$ [11]	$C_5H_8N_4O_{12}$ [12]
Molecular Weight	362.17 g/mol	287.14 g/mol [11]	292.19 g/mol
Crystal Density	1.82 g/cm ³	1.73 g/cm ³	1.77 g/cm ³
Detonation Velocity	~7,850 m/s	7,570 m/s[3]	8,350 m/s[13]
(at density)	(1.70 g/cm ³)	(at 1.71 g/cm ³)[3]	(at 1.73 g/cm ³)[13]
Melting Point	129 °C (with slight decomposition)	~130 °C	141.3 °C[13]
Sensitivity	More sensitive to friction than Tetryl[1]	Less sensitive than Pentryl[1][14]	More sensitive to shock and friction than Tetryl[14]

Experimental Protocol: Detonation Velocity of Pentryl via High-Speed Imaging

Objective: To accurately measure the steady-state detonation velocity of a cylindrical **Pentryl** charge using a high-speed digital framing camera.

A. Materials and Equipment

- Explosive: **Pentryl**, pressed into a cylindrical charge of known dimensions and density.
- Initiator: Standard detonator (e.g., RP-2 detonator or equivalent).[6]
- Booster: A small pellet of a secondary explosive (e.g., C4 or PETN) if required to ensure prompt initiation.[9]
- High-Speed Camera: A digital framing camera capable of recording at rates exceeding 1,000,000 frames per second (fps).[9] (e.g., Cordin 570 or similar).
- Lighting: High-intensity, short-duration light source (e.g., xenon flash lamp) to illuminate the event.
- Optics: Appropriate lenses to achieve the desired field of view and focus.
- Data Acquisition System: Oscilloscope and timing generators to synchronize the camera, lighting, and detonation.
- Fiducial Markers: A scale or grid of known dimensions placed in the camera's field of view for spatial calibration.[6]
- Test Stand: A secure fixture to hold the explosive charge and initiator.
- Blast Shield/Chamber: A certified chamber or remote test site to safely contain the detonation.
- Personal Protective Equipment (PPE): Safety glasses, hearing protection, remote firing controls.

B. Safety Precautions

- Warning: **Pentryl** is a sensitive and powerful high explosive. All handling, preparation, and testing must be conducted by trained and qualified personnel in a designated and approved facility.
- Follow all standard operating procedures for handling energetic materials.
- Ensure the test area is cleared of all non-essential personnel before arming and firing.
- Utilize remote arming and firing systems.
- Use appropriate shielding to protect personnel and equipment from blast and fragmentation effects.

C. Experimental Setup

- Charge Preparation:
 - Carefully press **Pentryl** powder to the desired density in a cylindrical mold. The charge diameter should be greater than the critical diameter to ensure a stable detonation.
 - Measure the final dimensions and mass of the charge to accurately calculate its density.
 - Insert the detonator (and booster, if used) into one end of the charge, ensuring good contact.
- Camera and Lighting Configuration:
 - Position the high-speed camera perpendicular to the axis of the explosive charge at a safe distance, protected by a blast shield.
 - Select a lens and adjust the focus to capture the entire length of the charge within the frame.
 - Place the fiducial marker (scale) in the same plane as the explosive charge.

- Set up the light source to provide bright, even illumination across the charge without causing glare.
- Configure the camera settings. A frame rate of 1,000,000 to 2,500,000 fps is typical for these experiments.[9] The exposure time should be as short as possible to minimize motion blur.
- Synchronization:
 - Connect the detonator firing system, high-speed camera, and light source to a digital delay generator.
 - Program the timing sequence to ensure the light source illuminates the event and the camera is recording during the detonation propagation along the charge. The firing pulse to the detonator should be the final trigger in the sequence.

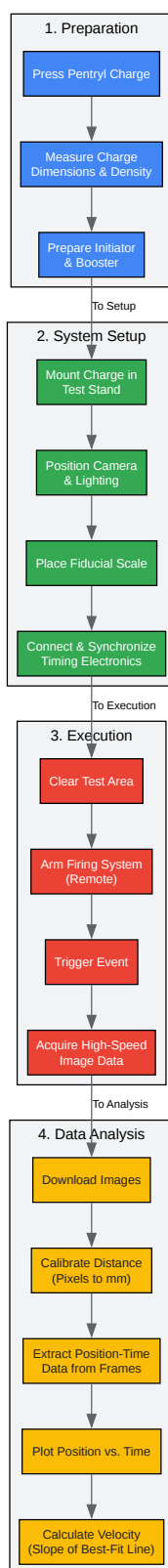
D. Experimental Procedure

- Final Checks: Clear the test area and perform final checks on all equipment and connections from a safe remote location.
- Arming: Arm the firing system remotely.
- Initiation and Recording:
 - Trigger the event sequence. The timing generator will activate the light source and camera just before sending the firing pulse to the detonator.
 - The detonation will propagate down the length of the **Pentryl** charge. The high-speed camera will record a sequence of images of this process.
- Post-Detonation:
 - After the detonation, ensure the area is safe to enter according to established procedures.
 - Power down and secure all equipment.
 - Download the image data from the high-speed camera to a computer for analysis.

E. Data Analysis

- Image Calibration: Using the image of the fiducial marker, determine a pixels-per-millimeter conversion factor.
- Position-Time Data Extraction:
 - Review the sequence of captured frames.
 - In each frame, identify the leading edge of the luminous detonation front.
 - Measure the pixel position of the detonation front. Convert this to a physical distance (in millimeters) using the calibration factor.
 - The time for each frame is known from the camera's recording rate (Time = Frame Number / Frame Rate).
- Velocity Calculation:
 - Create a plot of the detonation front's position versus time.
 - The data points should form a straight line, indicating a steady detonation velocity.
 - Perform a linear regression (best-fit line) on the position-time data.
 - The slope of this line represents the detonation velocity (distance/time), typically expressed in meters per second (m/s).^[8]

Experimental Workflow Diagram



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Caption: Workflow for **Pentryl** detonation velocity measurement using high-speed imaging.

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